

# Technical Guide: Safety and Handling of Methyl 2-amino-3-chlorobenzoate

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## Compound of Interest

Compound Name: Methyl 2-amino-3-chlorobenzoate

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This technical guide provides a comprehensive overview of the safety data, physical and chemical properties, and handling procedures for **Methyl 2-amino-3-chlorobenzoate** (CAS 77820-58-7). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals in research and development.

## Chemical Identification

Parameter	Value
Chemical Name	Methyl 2-amino-3-chlorobenzoate
Synonyms	2-Amino-3-chlorobenzoic acid methyl ester, Methyl 3-chloroanthranilate
CAS Number	77820-58-7
Molecular Formula	C <sub>8</sub> H <sub>8</sub> ClNO <sub>2</sub>
Molecular Weight	185.61 g/mol
Chemical Structure	(A diagram would be placed here in a full report)

## Hazard Identification and Classification

**Methyl 2-amino-3-chlorobenzoate** is classified as a hazardous substance. The following table summarizes its GHS classification. It is important to note that classifications may vary slightly between suppliers.

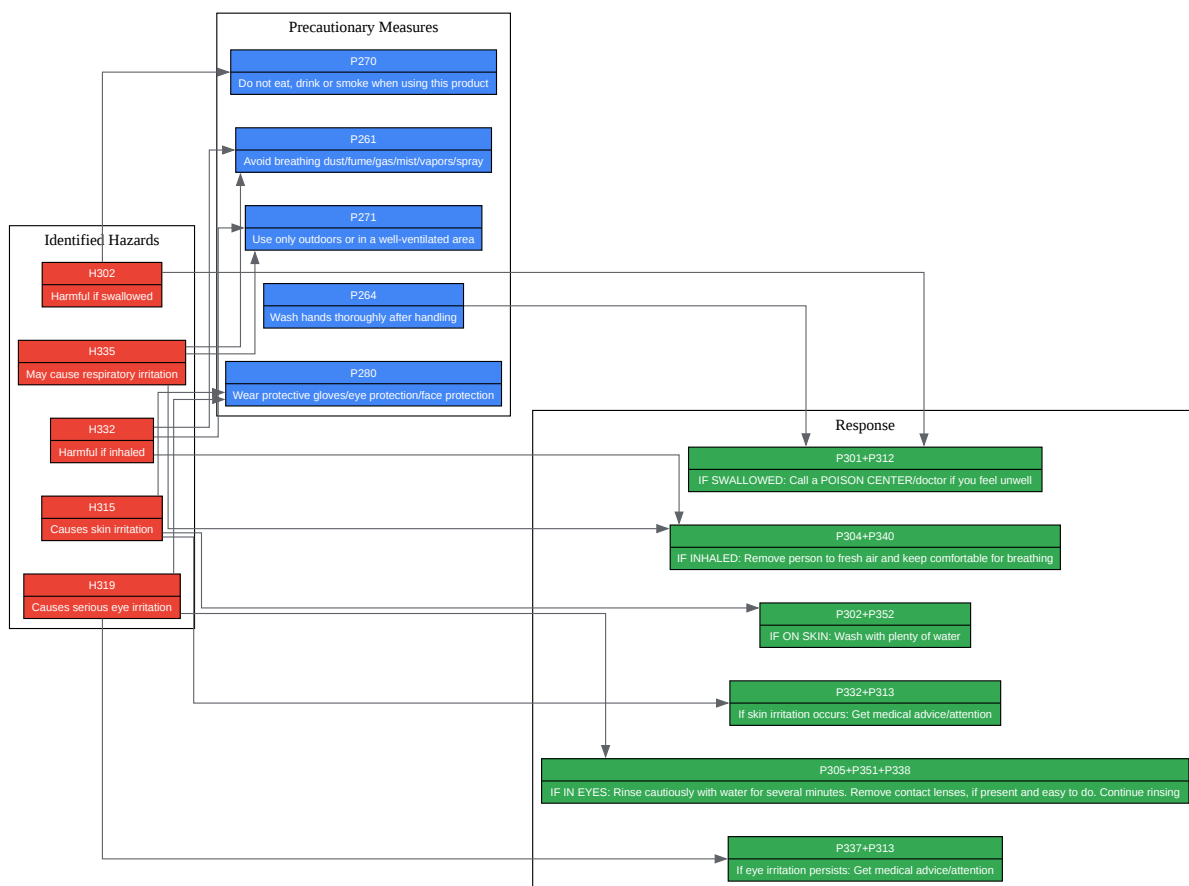
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure (Respiratory System)	3	H335: May cause respiratory irritation

Hazard Pictograms:

(Pictograms for "Harmful" and "Irritant" would be displayed here)

Signal Word: Warning

The following diagram illustrates the logical flow of hazard identification and the corresponding precautionary measures.



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Caption: Hazard and Precautionary Workflow for **Methyl 2-amino-3-chlorobenzoate**.

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Methyl 2-amino-3-chlorobenzoate**.

Property	Value	Source
Appearance	White to light yellow crystalline powder or lump.	[1][2][3]
Odor	Faint amine-like.	[1]
Melting Point	35-39 °C	[4][5]
Boiling Point	273.8 ± 20.0 °C (Predicted)	[4]
Flash Point	119.392 °C	[4]
Density	1.311 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
Vapor Pressure	0.006 mmHg at 25°C	[4]
Water Solubility	Sparingly soluble.	[1]
pKa	0.25 ± 0.10 (Predicted)	[3]
Refractive Index	1.581	[4]

## Toxicological Information

Limited toxicological data is available for this compound. The available acute toxicity data is presented below.

Route	Species	Value
Oral LD50	Rat	> 2000 mg/kg

Other Toxicological Effects:

- Skin Contact: Causes skin irritation.[6]

- Eye Contact: Causes serious eye irritation.[6]
- Inhalation: Harmful if inhaled and may cause respiratory irritation.[6][7]
- Chronic Exposure: No data available.
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.[6]
- Mutagenicity: No data available.
- Reproductive Toxicity: No data available.

## Ecological Information

There is limited to no data available on the ecological effects of **Methyl 2-amino-3-chlorobenzoate**.

Parameter	Value
Ecotoxicity	No data available.
Persistence and Degradability	No data available.
Bioaccumulative Potential	No data available.
Mobility in Soil	No data available.

It is advised to prevent the release of this chemical into the environment.[8]

## Experimental Protocols: Synthesis

**Methyl 2-amino-3-chlorobenzoate** is primarily used as an intermediate in the synthesis of pharmaceuticals and pesticides.[1] Several methods for its synthesis have been reported. One common laboratory-scale synthesis involves the esterification of 2-amino-3-chlorobenzoic acid.

Protocol: Esterification of 2-amino-3-chlorobenzoic acid

This protocol is based on a method described in the "Journal of Natural Sciences of Xiangtan University".[9]

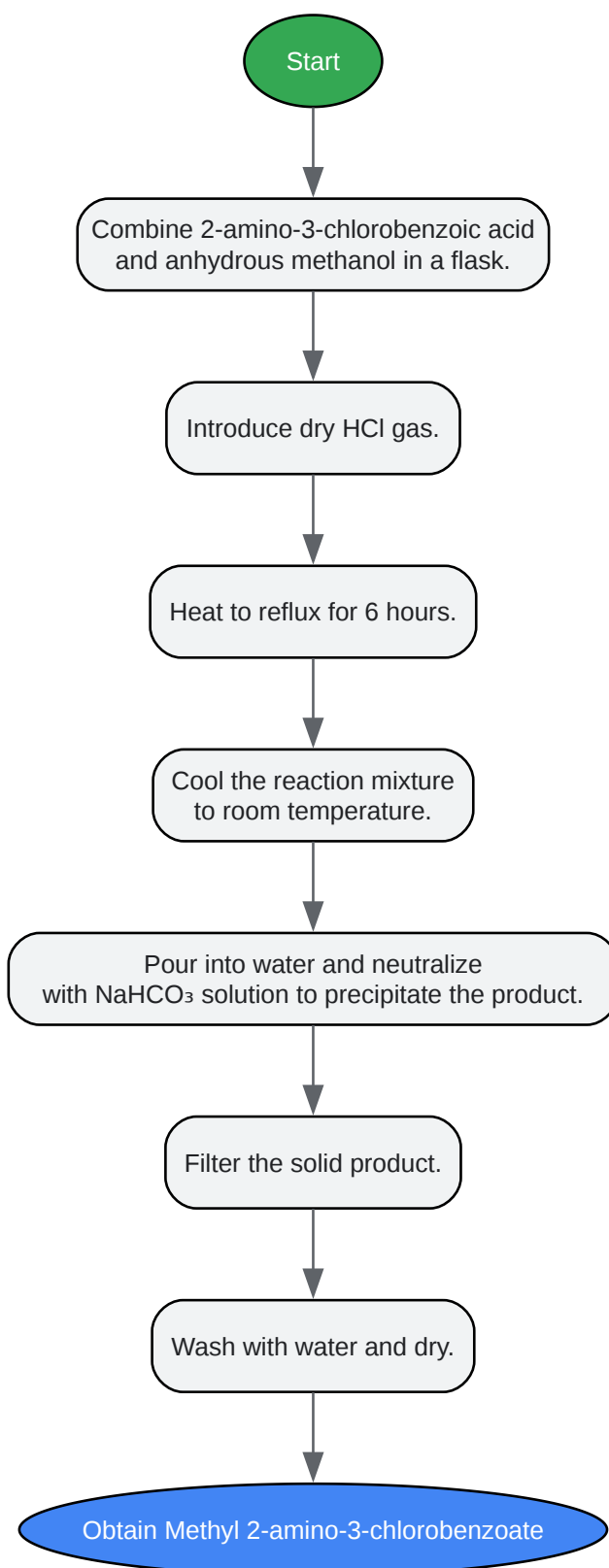
#### Materials:

- 2-amino-3-chlorobenzoic acid
- Anhydrous methanol
- Dry HCl gas
- Saturated sodium bicarbonate solution
- Water
- 250mL three-necked flask and standard glassware for reflux and filtration

#### Procedure:

- In a 250mL three-necked flask, combine 29.1g (0.17 mol) of 2-amino-3-chlorobenzoic acid and 100mL of anhydrous methanol.
- Bubble 15L of dry HCl gas (approximately 0.68 mol) through the solution.
- Heat the mixture to reflux and maintain for 6 hours.
- After reflux, cool the solution to room temperature.
- Pour the cooled solution into 250 mL of water.
- Neutralize the solution to a pH of 8-9 using a saturated sodium bicarbonate solution, which will cause a white solid to precipitate.
- Collect the solid product by filtration.
- Wash the filter cake with water and dry to obtain **Methyl 2-amino-3-chlorobenzoate**.

The following diagram illustrates the general workflow for this synthesis.



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Caption: General workflow for the synthesis of **Methyl 2-amino-3-chlorobenzoate**.

## Handling and Storage

### Handling:

- Use in a well-ventilated area or under a chemical fume hood.[\[8\]](#)
- Avoid breathing dust, fumes, or vapors.[\[6\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[8\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- Keep away from heat, sparks, and open flames.[\[8\]](#)

### Storage:

- Store in a tightly closed container.[\[8\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

## Stability and Reactivity

- Reactivity: Generally stable under normal conditions.
- Chemical Stability: Stable under recommended storage conditions.[\[6\]](#)
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Heat, flames, and sparks.[\[8\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[6\]](#)
- Hazardous Decomposition Products: Upon combustion, may produce carbon oxides, nitrogen oxides, and hydrogen chloride.[\[6\]](#)

## First-Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If symptoms persist, seek medical attention.[6]
- Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[6]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. If the person is conscious, give small quantities of water to drink. Seek medical attention.[8]

## Disposal Considerations

Dispose of this material and its container in accordance with all applicable local, state, and federal regulations. Do not allow it to enter drains or watercourses.[8]

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